

# Application Note: XPW1 in Protein Binding Assays

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**XPW1** is a critical transcription factor involved in the cellular stress response, particularly the Unfolded Protein Response (UPR). Under conditions of endoplasmic reticulum (ER) stress, the sensor protein IRE1α catalyzes the unconventional splicing of **XPW1** mRNA. This splicing event leads to a frameshift, producing the active form of the protein, **XPW1s**. **XPW1s** then translocates to the nucleus, where it functions as a potent transcriptional activator of genes aimed at restoring ER homeostasis. These target genes are involved in protein folding, ER-associated degradation (ERAD), and lipid biosynthesis. Given its central role in the UPR, understanding the protein binding interactions of **XPW1s** is crucial for developing therapeutics targeting diseases associated with ER stress, such as cancer, metabolic disorders, and neurodegenerative diseases.

This application note provides detailed protocols for studying the protein-protein and protein-DNA interactions of **XPW1** using Co-Immunoprecipitation (Co-IP) and Electrophoretic Mobility Shift Assay (EMSA).

## **Signaling Pathway of XPW1**

The activation of **XPW1** is a key event in the IRE1 $\alpha$  branch of the Unfolded Protein Response. When unfolded proteins accumulate in the ER, IRE1 $\alpha$  dimerizes and autophosphorylates, activating its RNase domain. This activated domain excises a 26-nucleotide intron from the







unspliced **XPW1** (**XPW1**u) mRNA. The resulting spliced mRNA (**XPW1**s) is translated into the active **XPW1**s protein, which then moves to the nucleus to regulate gene expression.









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